

Corrosion resistance of Ni-Cu-Ni coated BX048 magnet

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Compound of Interest

Compound Name: BX048

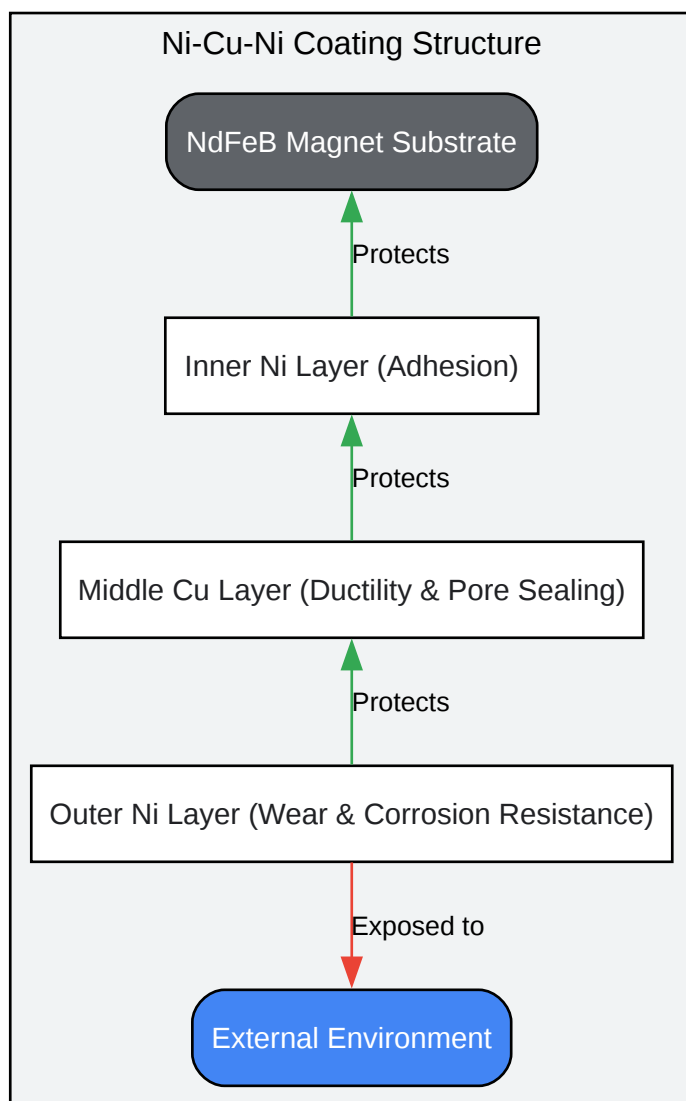
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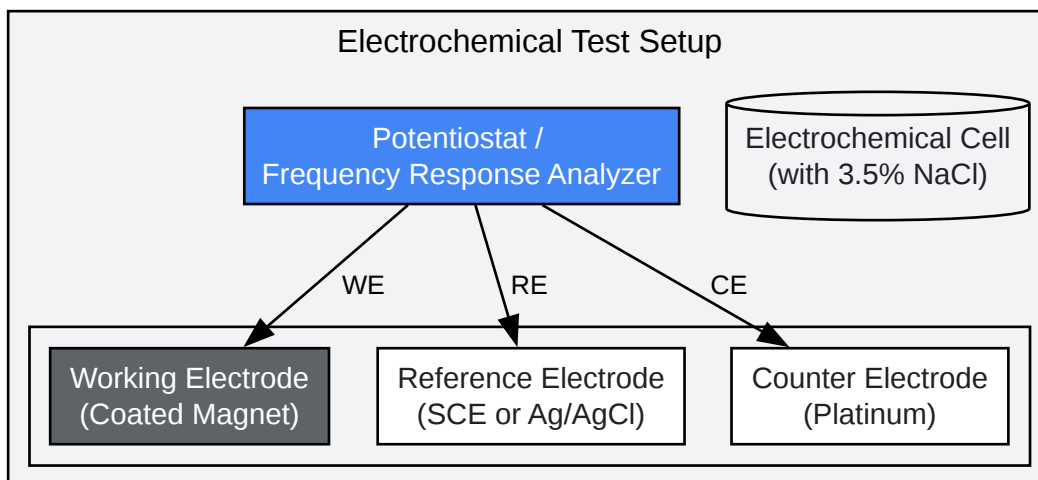
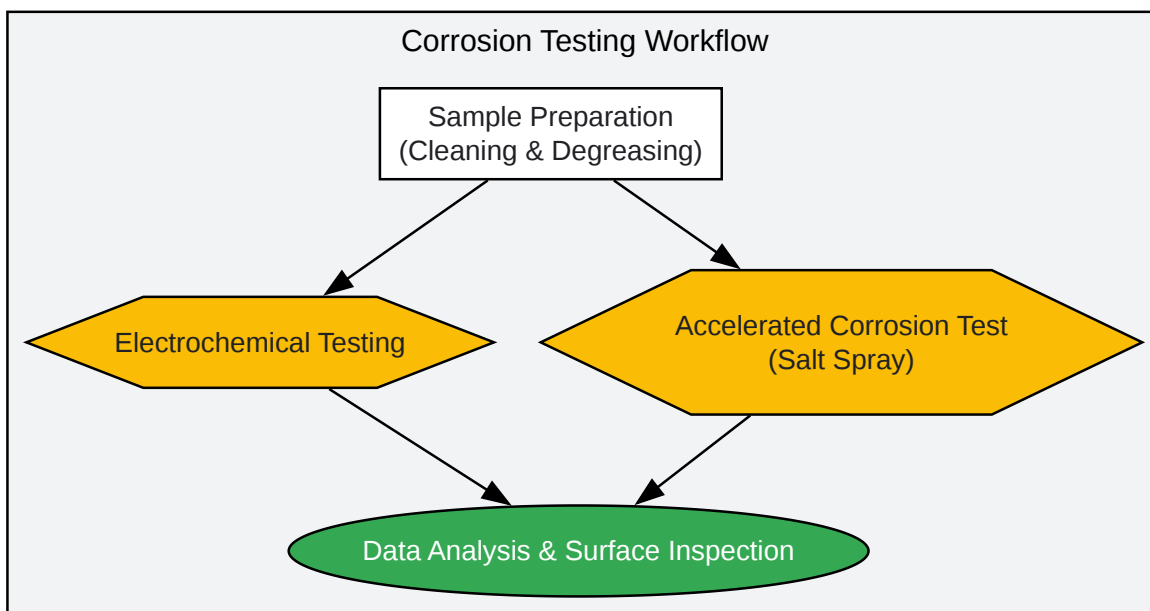
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The Role and Structure of Ni-Cu-Ni Coating

The Ni-Cu-Ni coating is an electroplated, multi-layer system designed to provide a robust barrier against corrosion.^[1] Each layer serves a distinct purpose in protecting the underlying, highly reactive NdFeB substrate.

- **Inner Nickel Layer (Pre-plate):** This initial layer provides a dense, structurally sound foundation that adheres well to the porous NdFeB surface. It is crucial for ensuring the integrity of subsequent layers and preventing the copper plating solution from attacking the magnet substrate.^{[2][4]}
- **Middle Copper Layer:** Copper offers excellent ductility and has a lower porosity compared to nickel.^[2] This layer is instrumental in covering imperfections in the initial nickel layer, thereby enhancing the overall corrosion resistance of the coating system.^[2]
- **Outer Nickel Layer:** The final, bright nickel layer provides the primary interface with the external environment. It offers a hard, wear-resistant surface with a decorative finish and is responsible for the bulk of the immediate corrosion and abrasion resistance.^[4]





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